

# [(Methoxythioxomethyl)thio]acetic acid material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [(Methoxythioxomethyl)thio]acetic acid

Cat. No.: B089922

[Get Quote](#)

## Core Technical Guide:

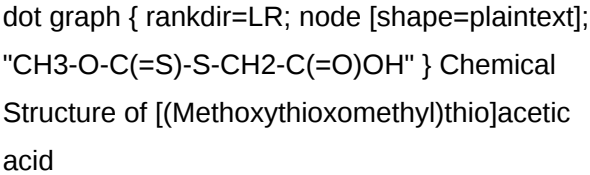
### [(Methoxythioxomethyl)thio]acetic Acid

An In-depth Material Safety Data Sheet for Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) for

**[(Methoxythioxomethyl)thio]acetic acid** is publicly available. The following information is extrapolated from data on structurally similar compounds, including xanthates, dithiocarbonates, and thioacetic acid. This guide is intended for informational purposes for laboratory research and development and should be used with caution. A thorough risk assessment should be conducted before handling this compound.

## Chemical Identification

Identifier	Information
Chemical Name	[(Methoxythioxomethyl)thio]acetic acid
Synonyms	O-Methyl S-carboxymethyl dithiocarbonate, Methoxanthic acid S-acetic acid
Chemical Formula	C4H6O3S2
Molecular Weight	166.22 g/mol
Chemical Structure	 dot graph { rankdir=LR; node [shape=plaintext]; "CH3-O-C(=S)-S-CH2-C(=O)OH" } Chemical Structure of [(Methoxythioxomethyl)thio]acetic acid
CAS Number	Not found. The methyl ester is registered under CAS 123972-88-3. The ethyl analog is CAS 25554-84-1. <a href="#">[1]</a> <a href="#">[2]</a>


## Hazard Identification and Classification


Based on the components of the molecule (a dithiocarbonate and a thioacetic acid moiety), the following hazards are anticipated.

GHS Hazard Classification (Probable):

- Acute Toxicity, Oral (Category 4)
- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 1)
- Skin Sensitization (Category 1)

GHS Label Elements (Probable):

- Pictograms:
  -  alt text

-  alt text
- Signal Word: Danger
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H317: May cause an allergic skin reaction.
  - H318: Causes serious eye damage.
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P264: Wash skin thoroughly after handling.
  - P270: Do not eat, drink or smoke when using this product.
  - P272: Contaminated work clothing should not be allowed out of the workplace.
  - P280: Wear protective gloves/ eye protection/ face protection.
  - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - P310: Immediately call a POISON CENTER or doctor/physician.
  - P333+P313: If skin irritation or rash occurs: Get medical advice/attention.
  - P362: Take off contaminated clothing and wash before reuse.

- P501: Dispose of contents/container to an approved waste disposal plant.

## Composition and Information on Ingredients

Component	CAS Number	Percent (%)
[(Methoxythioxomethyl)thio]acetic acid	Not assigned	>95 (Assumed)

## First-Aid Measures

Exposure Route	First-Aid Procedures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention. Wash clothing before reuse.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get immediate medical attention.

## Fire-Fighting Measures

Aspect	Information
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes of sulfur oxides and carbon oxides under fire conditions.
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

Aspect	Procedure
Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
Methods for Cleaning Up	Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

## Handling and Storage

Aspect	Guidelines
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use explosion-proof equipment. Keep away from sources of ignition - No smoking. Take measures to prevent the buildup of electrostatic charge.
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Store away from incompatible materials such as oxidizing agents and strong bases.

## Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure that eyewash stations and safety showers are close to the workstation location.
Personal Protective Equipment (PPE)	Eye/Face Protection: Wear chemical safety goggles and a face shield. Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing. Respiratory Protection: If the exposure limit is exceeded, a full-face respirator with an organic vapor cartridge may be required.

## Physical and Chemical Properties (Estimated)

Property	Value
Appearance	Likely a yellow to orange oily liquid or low-melting solid.
Odor	Pungent, sulfurous odor.
pH	Acidic.
Melting/Freezing Point	No data available.
Boiling Point	No data available. Likely to decompose upon heating.
Flash Point	No data available. Likely combustible.
Solubility	Likely soluble in organic solvents such as alcohols, ethers, and chlorinated hydrocarbons. May have limited solubility in water.

## Stability and Reactivity

Aspect	Information
Reactivity	No specific data available.
Chemical Stability	Stable under recommended storage conditions.
Possibility of Hazardous Reactions	No specific data available.
Conditions to Avoid	Heat, flames, and sparks.
Incompatible Materials	Strong oxidizing agents, strong bases.
Hazardous Decomposition Products	Sulfur oxides, carbon monoxide, carbon dioxide.

## Toxicological Information (Inferred)

Toxicity Metric	Information
Acute Oral Toxicity	Harmful if swallowed. The LD50 is not known, but based on thioacetic acid, it is expected to be toxic. <a href="#">[3]</a> <a href="#">[4]</a>
Skin Corrosion/Irritation	Causes skin irritation. Prolonged or repeated contact may cause dermatitis.
Serious Eye Damage/Irritation	Causes serious eye damage. Contact may result in corneal injury.
Respiratory or Skin Sensitization	May cause skin sensitization, leading to an allergic reaction upon subsequent exposure.
Carcinogenicity, Mutagenicity, Reproductive Toxicity	No data available. Some related dithiocarbamates have shown reproductive and developmental toxicity in animal studies.

## Ecological Information (Inferred)

Aspect	Information
Toxicity to Aquatic Life	No data available. Thioacetic acid is toxic to aquatic life. It is expected that this compound may also be harmful to aquatic organisms.
Persistence and Degradability	No data available.
Bioaccumulative Potential	No data available.
Mobility in Soil	No data available.

## Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Transport Information



Not classified for transport. However, based on related compounds, it may fall under a corrosive or toxic liquid category.

## Regulatory Information

This compound is intended for research and development use only. It is not listed on major chemical inventories.

## Experimental Protocols

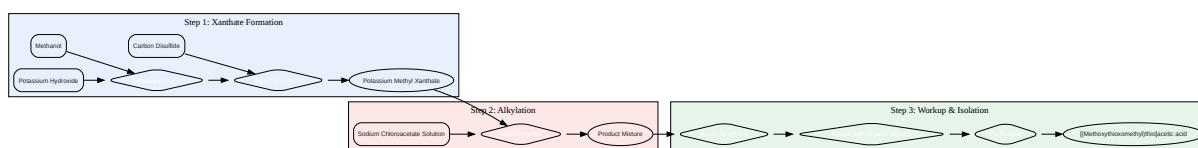
General Synthesis of O-Alkyl S-Carboxymethyl Dithiocarbonates (Xanthates):

This is a general procedure and should be adapted and optimized for the specific synthesis of **[(Methoxythioxomethyl)thio]acetic acid**.

- Formation of Potassium Methyl Xanthate:
  - In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve potassium hydroxide in methanol at 0-5 °C.
  - Slowly add carbon disulfide to the cooled solution while stirring vigorously. Maintain the temperature below 10 °C.
  - Stir for 1-2 hours at this temperature. The potassium methyl xanthate may precipitate.
- Reaction with a Chloroacetic Acid Salt:
  - In a separate vessel, prepare a solution of sodium chloroacetate by neutralizing chloroacetic acid with sodium carbonate or sodium hydroxide in water.
  - Slowly add the aqueous solution of sodium chloroacetate to the suspension of potassium methyl xanthate.
  - Allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Workup and Isolation:

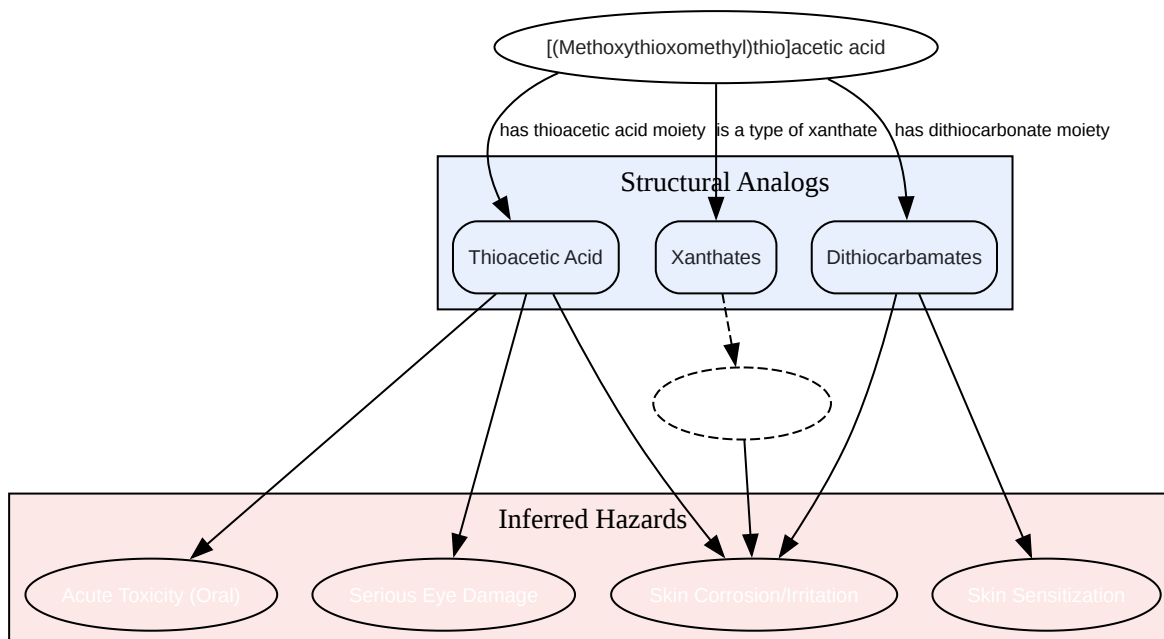
- Acidify the reaction mixture with a dilute mineral acid (e.g., HCl) to a pH of 2-3.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.
- The product may be further purified by chromatography or crystallization.

## Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **[(Methoxythioxomethyl)thio]acetic acid**.



[Click to download full resolution via product page](#)

Caption: Logical relationship for inferring hazards of the target compound from its structural analogs.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. Acetic acid, [(methoxythioxomethyl)thio]-, methyl ester [myskinrecipes.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. Thioacetic acid | C<sub>2</sub>H<sub>4</sub>OS | CID 10484 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [((Methoxythioxomethyl)thio)acetic acid material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089922#methoxythioxomethyl-thio-acetic-acid-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b089922#methoxythioxomethyl-thio-acetic-acid-material-safety-data-sheet-msds)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)